

but-2-ynedinitrile CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: *B094463*

[Get Quote](#)

An In-depth Technical Guide to **But-2-ynedinitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **but-2-ynedinitrile** (dicyanoacetylene), a highly reactive and energetic compound. It covers its fundamental properties, synthesis, and key applications in organic chemistry, with a focus on data and methodologies relevant to research and development.

Chemical Identifiers and Properties

But-2-ynedinitrile, also known by its IUPAC name, is a symmetrical and linear molecule with the chemical formula C_4N_2 .^{[1][2]} Its structure consists of a central carbon-carbon triple bond flanked by two nitrile groups ($N\equiv C-C\equiv C-C\equiv N$).^{[1][2][3]} This arrangement of alternating triple and single bonds makes it a highly reactive and versatile reagent in organic synthesis.

Table 1: Identifiers for **But-2-ynedinitrile**

Identifier Type	Value
CAS Number	1071-98-3[1][2][4][5][6][7]
IUPAC Name	but-2-ynedinitrile[1][4][7]
Other Names	Dicyanoacetylene, Acetylenedicarbonitrile, Carbon subnitride, 1,2-Dicyanoethyne[2][4][5][6][7]
Molecular Formula	C ₄ N ₂ [1][2][4][5][6][7]
InChI Key	ZEHZNAXXOOYTJM-UHFFFAOYSA-N[1][2][4][5][6][7]
Canonical SMILES	C(#CC#N)C#N[1][4][7]
PubChem CID	14068[2][4]

Table 2: Physicochemical Properties of **But-2-ynedinitrile**

Property	Value
Molar Mass	76.06 g/mol [1][2]
Appearance	Colorless volatile liquid[2]
Melting Point	20.5 °C[1][2][8][9]
Boiling Point	76.5 °C[2][8][9]
Density	0.907 g/cm ³ [2]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol[1][2]
Solubility	Soluble in organic solvents[2]

Due to its high positive enthalpy of formation, **but-2-ynedinitrile** is an endothermic compound that can decompose explosively to carbon powder and nitrogen gas.[1][2][4] It is also known for burning in oxygen with one of the hottest known flames for a chemical reaction, reaching a temperature of 5,260 K (4,990 °C).[1][2][4]

Synthesis and Experimental Protocols

The synthesis of **but-2-ynedinitrile** is challenging due to its high reactivity and potential instability. Several methods have been reported, with varying yields and safety considerations.

One common laboratory-scale synthesis involves the dehydration of acetylenedicarboxamide.

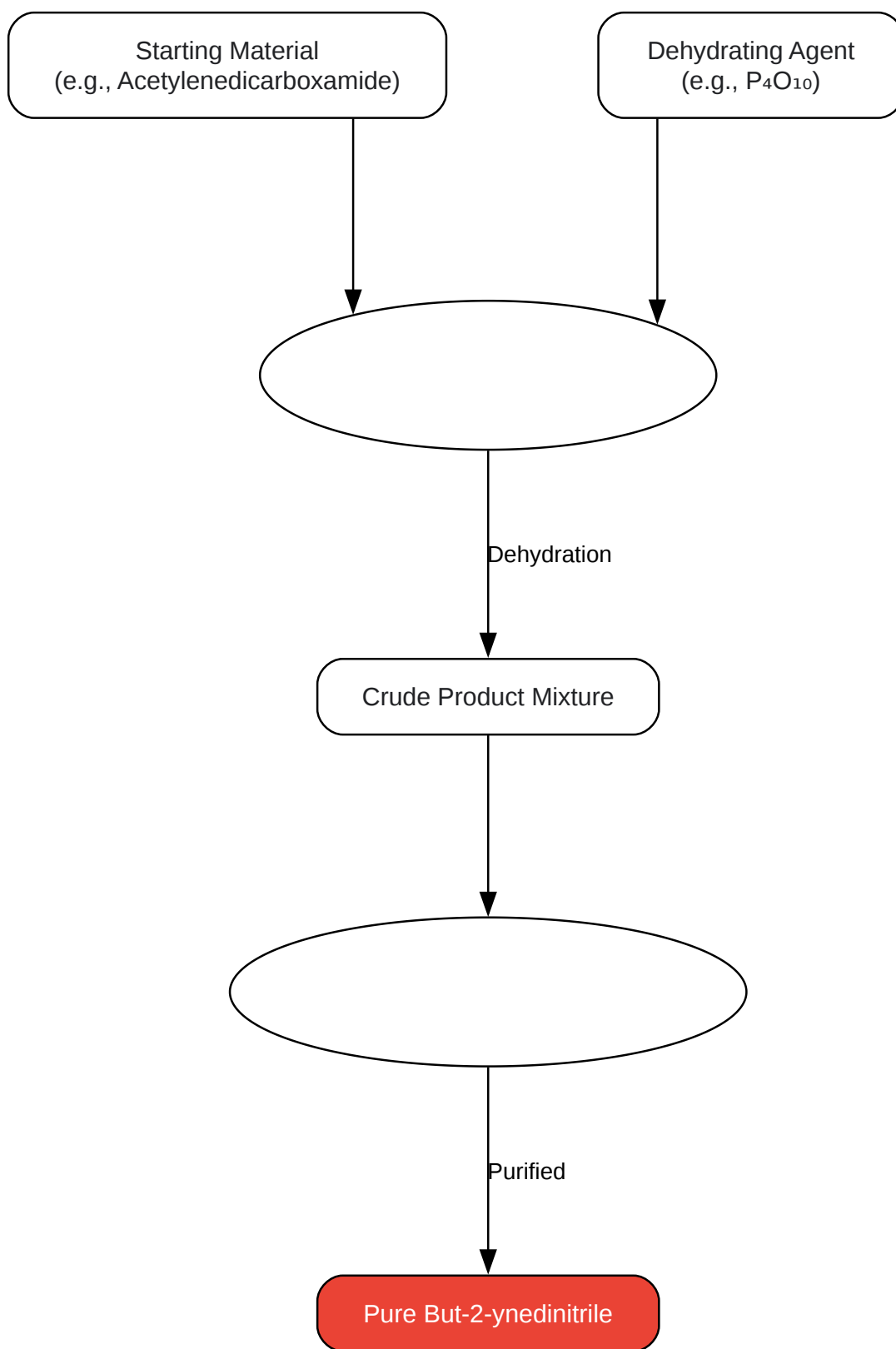
Experimental Protocol: Synthesis via Dehydration

A reported method for the synthesis of **but-2-ynedinitrile** involves the dehydration of acetylenedicarboxamide with a dehydrating agent like phosphorus pentoxide.

- Reactants: Acetylenedicarboxamide and phosphorus pentoxide.
- Procedure: The reactants are carefully heated under vacuum.
- Product Isolation: The resulting **but-2-ynedinitrile** is collected by vacuum sublimation or atmospheric distillation.[8]
- Yield: This method has been reported to have a maximum yield of around 40%.

Another industrial-scale method involves the reaction of nitrogen gas with graphite at very high temperatures.

Experimental Workflow: Synthesis of **But-2-ynedinitrile**



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of **but-2-ynedinitrile**.

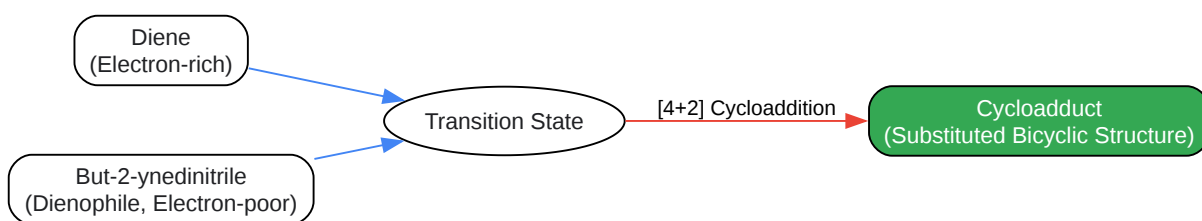
Chemical Reactivity and Applications

The electron-withdrawing nature of the two nitrile groups makes the central alkyne in **but-2-ynedinitrile** highly electron-deficient.^[1] This electronic property makes it an exceptionally powerful dienophile in Diels-Alder reactions, capable of reacting with even poorly reactive dienes.^[1]

Diels-Alder Cycloaddition Reactions

But-2-ynedinitrile is a key reagent for constructing complex polycyclic and nitrogen-containing molecules.^[1] Its high reactivity allows it to participate in cycloaddition reactions with a wide range of dienes, including aromatic compounds that are typically unreactive as dienes.^[1]

Reaction Pathway: Diels-Alder Reaction with a Diene



[Click to download full resolution via product page](#)

Caption: Generalized pathway of a Diels-Alder reaction involving **but-2-ynedinitrile**.

While its high reactivity and toxicity may limit its direct use in final drug products, **but-2-ynedinitrile** serves as a valuable building block in the synthesis of complex organic molecules that may have pharmaceutical applications. Its ability to form new carbon-carbon bonds and introduce nitrogen atoms makes it a useful tool for medicinal chemists in the early stages of drug discovery and development.

Safety and Handling

But-2-ynedinitrile is a hazardous material that requires careful handling by trained professionals in a controlled laboratory setting.

- **Explosive Potential:** The pure compound and concentrated solutions are potentially explosive and can detonate, especially with heat or shock.[4]
- **Flammability:** It is a flammable liquid that can ignite in the air at 130°C.[4]
- **Toxicity:** It is considered toxic, and due to its volatility, it poses an inhalation hazard. Upon decomposition, it can emit toxic fumes of cyanide and nitrogen oxides.[4]
- **Storage:** It should be stored at very low temperatures (e.g., on dry ice) away from light and oxygen to prevent polymerization into a dark solid. Diluted solutions are significantly more stable.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times when handling this compound. All work should be conducted in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. but-2-ynedinitrile | 1071-98-3 | Benchchem [benchchem.com]
- 2. Dicyanoacetylene - Wikipedia [en.wikipedia.org]
- 3. Dicyanoacetylene (1071-98-3) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 4. Page loading... [guidechem.com]
- 5. 2-Butynedinitrile [webbook.nist.gov]
- 6. 2-Butynedinitrile [webbook.nist.gov]
- 7. Acetylenedicarbonitrile | C₄N₂ | CID 14068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. but-2-ynedinitrile | 1071-98-3 [amp.chemicalbook.com]
- 9. Dicyanoacetylene | lookchem [lookchem.com]

- To cite this document: BenchChem. [but-2-ynedinitrile CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094463#but-2-ynedinitrile-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com